

In-Depth Technical Guide: Spectroscopic Properties of Acid Red 106

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid red 106

Cat. No.: B1200254

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Introduction

Acid Red 106, also identified by its Colour Index name C.I. 18110 and CAS number 6844-74-2, is a monoazo dye characterized by its deep red hue. As a water-soluble dye, it finds applications in various industries, including textiles and paper. For researchers, particularly in fields like biomedical imaging, sensor development, and drug delivery, understanding the absorption and emission spectra of such molecules is paramount. This technical guide provides a comprehensive overview of the known spectroscopic properties of Acid Red 106, alongside generalized experimental protocols for their determination.

Chemical and Physical Properties

A solid understanding of the fundamental properties of Acid Red 106 is essential for its application in research.

Property	Value
Synonyms	C.I. Acid Red 106, Acid Red BL, Light Brilliant Red B
CAS Number	6844-74-2
Colour Index	18110
Molecular Formula	C ₂₃ H ₁₇ N ₃ Na ₂ O ₉ S ₃
Molecular Weight	621.57 g/mol [1]
Appearance	Deep-red powder
Solubility	Soluble in water

Spectroscopic Properties

The interaction of a dye with light is fundamental to its utility in spectroscopic and imaging applications. This section details the available data on the absorption and emission spectra of Acid Red 106.

Absorption Spectrum

The absorption spectrum of a molecule reveals the wavelengths of light it absorbs. For a colored compound like Acid Red 106, this is critical for predicting its color and for applications involving light absorption.

Quantitative Absorption Data for Acid Red 106

Parameter	Value	Solvent
Absorption Maximum (λ_{max})	192 nm	Not Specified

Note: The reported absorption maximum at 192 nm lies in the deep UV region and is unlikely to be the primary determinant of the dye's red color. Azo dyes typically exhibit strong absorption bands in the visible region of the electromagnetic spectrum due to π - π transitions within their extended conjugated systems.*

Expected Absorption in the Visible Region:

While specific data for the visible absorption maximum of Acid Red 106 is not readily available in the reviewed literature, comparable red monoazo dyes, such as Acid Red B and Reactive Red 106, exhibit absorption maxima in the range of 510-515 nm.^[2] It is therefore highly probable that Acid Red 106 also possesses a significant absorption peak within this region, which is responsible for its characteristic red color. Further experimental verification is required to determine the precise λ_{max} in various solvents.

Emission Spectrum

Fluorescence is the emission of light by a substance that has absorbed light. This property is central to applications in fluorescence microscopy, immunoassays, and as biological probes.

Quantitative Emission Data for Acid Red 106

Parameter	Value	Solvent
Emission Maximum (λ_{em})	Data not available	-
Fluorescence Quantum Yield (Φ)	Data not available	-

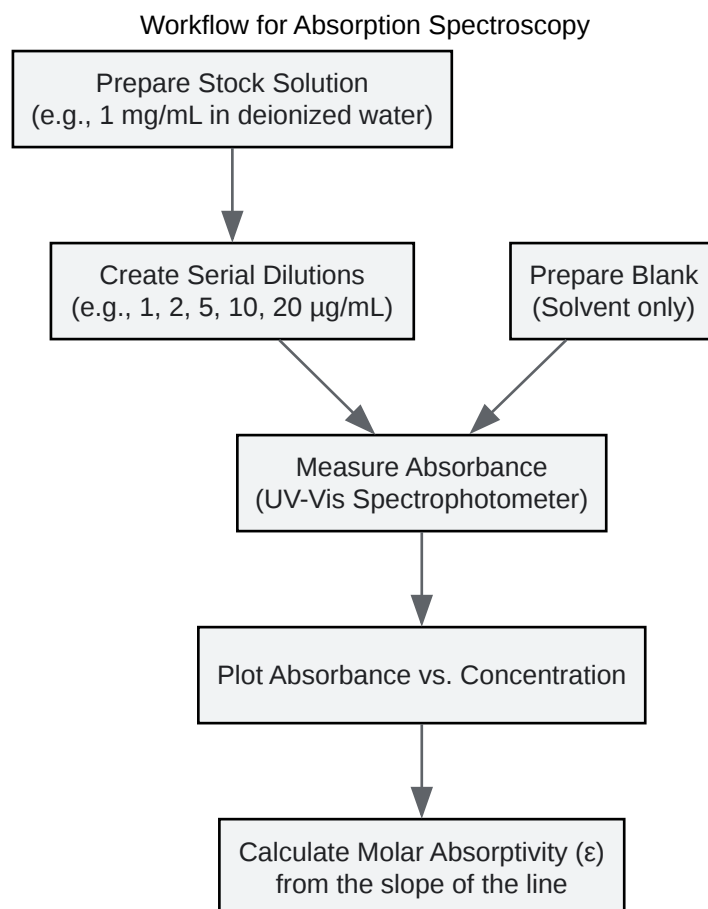
Note: The fluorescence properties of Acid Red 106 have not been reported in the available scientific literature. Many azo dyes are known to have low fluorescence quantum yields due to efficient non-radiative decay pathways. However, the potential for fluorescence cannot be entirely dismissed without experimental investigation.

Experimental Protocols

For researchers aiming to characterize the spectroscopic properties of Acid Red 106 or similar compounds, the following generalized protocols can be adapted.

Determination of Absorption Spectrum and Molar Absorptivity

This protocol outlines the steps to measure the UV-Vis absorption spectrum and calculate the molar absorptivity.



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Workflow for determining molar absorptivity.

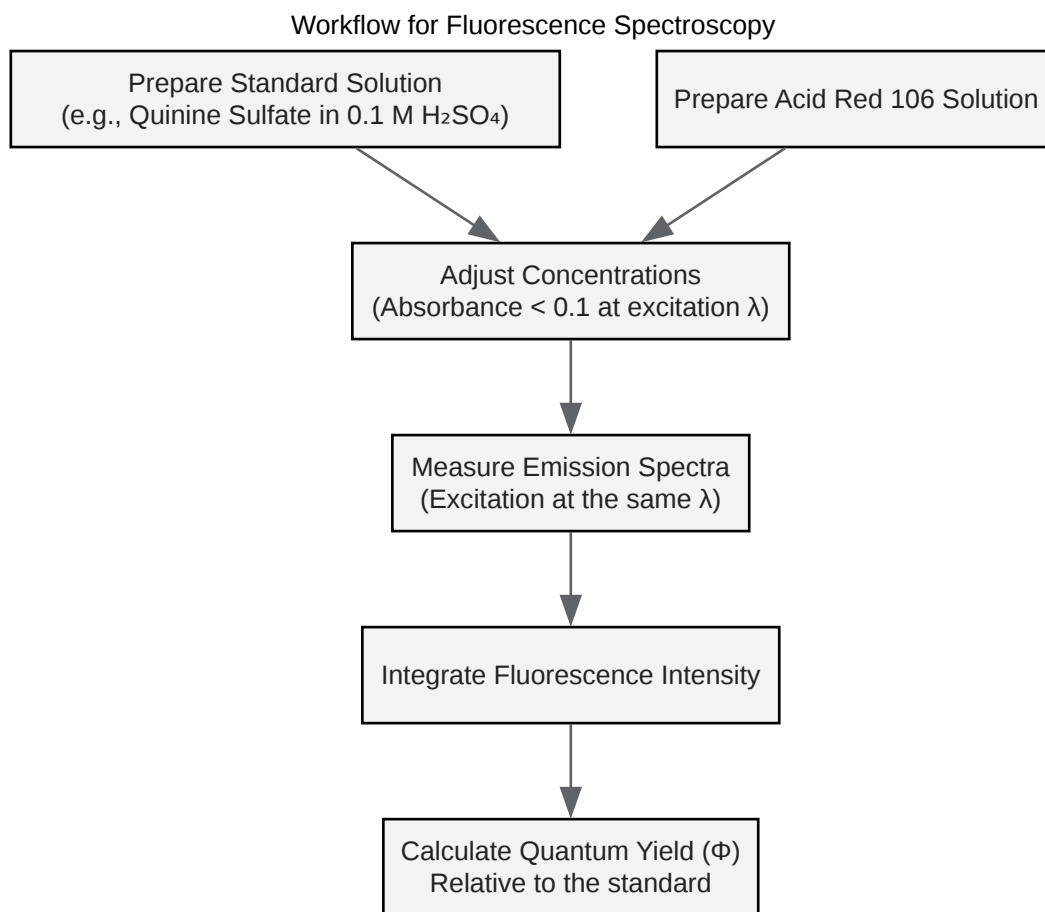
Methodology:

- **Stock Solution Preparation:** Accurately weigh a small amount of Acid Red 106 and dissolve it in a precise volume of a suitable solvent (e.g., deionized water, ethanol) to create a stock solution of known concentration.
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution with decreasing concentrations.

- Spectrophotometer Setup: Turn on the UV-Vis spectrophotometer and allow it to warm up. Set the desired wavelength range for scanning (e.g., 200-800 nm).
- Blank Measurement: Fill a cuvette with the solvent used for the dilutions and use it to zero the spectrophotometer (this is the blank).
- Sample Measurement: Measure the absorbance of each dilution, starting from the least concentrated.
- Data Analysis:
 - Identify the wavelength of maximum absorbance (λ_{max}) from the spectra.
 - Create a calibration curve by plotting the absorbance at λ_{max} against the concentration of the dilutions.
 - According to the Beer-Lambert law ($A = \epsilon bc$), the molar absorptivity (ϵ) can be calculated from the slope of the linear portion of the calibration curve, where 'b' is the path length of the cuvette (typically 1 cm) and 'c' is the molar concentration.

Determination of Fluorescence Emission Spectrum and Quantum Yield

This protocol describes a method for measuring the fluorescence emission spectrum and determining the relative quantum yield.



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References

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- To cite this document: BenchChem. [In-Depth Technical Guide: Spectroscopic Properties of Acid Red 106]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200254#absorption-and-emission-spectra-of-acid-red-106\]](https://www.benchchem.com/product/b1200254#absorption-and-emission-spectra-of-acid-red-106)

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